

Personal protective equipment for handling Fmoc-Phe(4-CF₃)-OH

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Compound of Interest

Compound Name: Fmoc-Phe(4-CF₃)-OH

Cat. No.: B557869

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Essential Safety and Handling Guide for Fmoc-Phe(4-CF₃)-OH

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Fmoc-Phe(4-CF₃)-OH**. The following procedures are designed to ensure a safe laboratory environment and proper logistical management of this chemical compound.

Chemical and Physical Properties

Fmoc-Phe(4-CF₃)-OH, also known as N-Fmoc-4-(trifluoromethyl)-L-phenylalanine, is an amino acid derivative commonly used in peptide synthesis.^{[1][2]} Understanding its properties is fundamental to safe handling.

Property	Value
Chemical Formula	C25H20F3NO4[1]
Molecular Weight	455.43 g/mol [3]
Appearance	White to beige powder[4][5]
Storage Temperature	2-8°C[3]
Solubility	Insoluble in water; soluble in polar organic solvents like DMF.[6]
Hazard Class	Combustible Solid, Water Hazard Class 3 (highly hazardous to water)[3]

Personal Protective Equipment (PPE)

The cornerstone of chemical safety is the consistent and correct use of Personal Protective Equipment.[7] The following PPE is mandatory when handling **Fmoc-Phe(4-CF3)-OH** to create a barrier between the user and the chemical.[8]

PPE Category	Specification	Rationale
Hand Protection	Chemical-resistant gloves (e.g., Nitrile)	To prevent skin contact and absorption.[3][6]
Eye Protection	Safety goggles or glasses with side shields	To protect eyes from dust particles and splashes.[3][6][9]
Respiratory Protection	N95-rated dust mask or respirator	To prevent inhalation of the powdered compound.[3][10]
Body Protection	Laboratory coat	To protect skin and clothing from contamination.[6]

Operational Plan: Step-by-Step Handling Protocol

Adherence to a standardized operational protocol minimizes the risk of exposure and ensures the integrity of the experiment. All work with **Fmoc-Phe(4-CF3)-OH** should be conducted within

a certified chemical fume hood to ensure proper ventilation.[1][11]

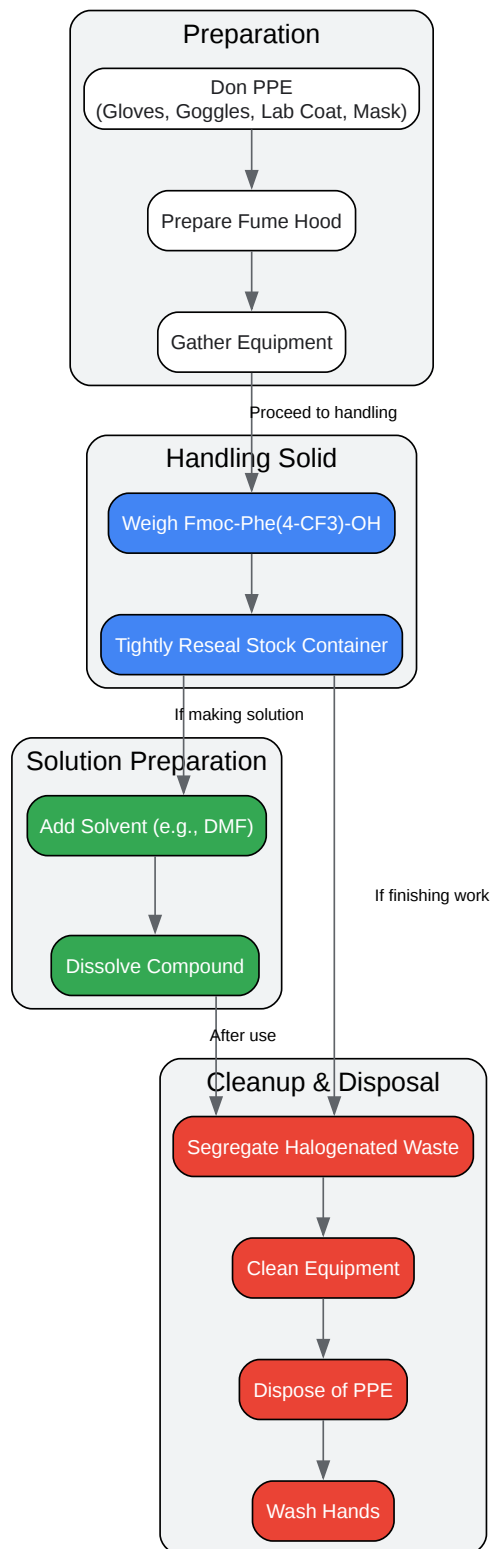
Preparation and Weighing

- Designated Area: Confine all handling of the solid compound to a designated area within a chemical fume hood.[11]
- Gather Materials: Before starting, ensure all necessary PPE, spatulas, weigh boats, and solvent containers are within reach.
- Weighing: Carefully weigh the desired amount of **Fmoc-Phe(4-CF₃)-OH**. Avoid creating dust by handling the powder gently.[1]
- Container Closure: Immediately reseal the stock container tightly after use to prevent contamination and exposure.[1]

Dissolution (for Peptide Synthesis)

- Solvent Addition: In the fume hood, add the appropriate solvent (e.g., DMF) to the vessel containing the weighed **Fmoc-Phe(4-CF₃)-OH**.
- Dissolving: Gently swirl or stir the mixture until the solid is fully dissolved. This is a standard procedure in solid-phase peptide synthesis (SPPS).[6][12]
- Transfer: Use appropriate labware (e.g., pipette) to transfer the solution to the reaction vessel.

Workflow for Handling Fmoc-Phe(4-CF₃)-OH

Handling Workflow for Fmoc-Phe(4-CF₃)-OH[Click to download full resolution via product page](#)

Caption: A flowchart outlining the key steps for safely handling **Fmoc-Phe(4-CF₃)-OH**.

Disposal Plan

Proper waste management is critical to prevent environmental contamination and ensure regulatory compliance. **Fmoc-Phe(4-CF₃)-OH** is a halogenated organic compound due to its trifluoromethyl group and must be disposed of accordingly.[\[13\]](#)[\[14\]](#)

Waste Type	Disposal Procedure
Solid Waste	- Collect in a designated, sealed, and clearly labeled hazardous waste container for "Halogenated Organic Solids". [14] - Store the container in a designated satellite accumulation area. [13]
Liquid Waste (Solutions)	- Collect in a designated, sealed, and clearly labeled hazardous waste container for "Halogenated Organic Solvents". [13] [14] - Crucially, do not mix with non-halogenated solvent waste. [13] [15] - Do not dispose of down the drain. [11] [15]
Contaminated Materials	- Items such as gloves, weigh boats, and paper towels that are contaminated with the chemical should be placed in a sealed bag and disposed of as hazardous waste. [13]

All waste must be collected by certified hazardous waste management personnel according to institutional and local regulations.

Emergency Procedures

Spill Response

- Small Spill: If a small amount is spilled, sweep it up with an inert absorbent material, place it in a sealed container for disposal, and tag it as hazardous waste.[\[1\]](#)[\[13\]](#)
- Large Spill: Evacuate the area and contact your institution's Environmental Health and Safety (EHS) office immediately.[\[13\]](#)

First Aid Measures

- Skin Contact: Immediately wash the affected area with soap and plenty of water.[5]
- Eye Contact: Flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.[5]
- Inhalation: Move the individual to fresh air. If breathing is difficult, seek medical attention.[5]
- Ingestion: Rinse the mouth with water. Do not induce vomiting. Seek immediate medical attention.[5]

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